

In-Depth Technical Guide to the Physical Properties of 2-Hydroxy-5-methylbenzophenone

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Compound of Interest

Compound Name: 2-Hydroxy-5-methylbenzophenone

Cat. No.: B072208

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-Hydroxy-5-methylbenzophenone** (CAS No. 1470-57-1), a compound of interest in various chemical and pharmaceutical research fields. This document is intended to serve as a valuable resource for laboratory professionals, offering readily accessible data and standardized experimental protocols.

Core Physical Properties

2-Hydroxy-5-methylbenzophenone is a substituted aromatic ketone. Its physical characteristics are crucial for its handling, formulation, and application in research and development.

Data Presentation

A summary of the key physical and chemical identifiers for **2-Hydroxy-5-methylbenzophenone** is provided below.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₂ O ₂	[1][2]
Molecular Weight	212.24 g/mol	[3]
Appearance	Light orange to yellow to green powder to crystal.	[4]
Melting Point	83-85 °C	[1][2]
Boiling Point	312.08 °C (rough estimate)	[1][4]
CAS Registry Number	1470-57-1	[2]
InChI	InChI=1S/C14H12O2/c1-10-7-8-13(15)12(9-10)14(16)11-5-3-2-4-6-11/h2-9,15H,1H3	
InChIKey	OQERFUGURPLBQH-UHFFFAOYSA-N	
SMILES	<chem>Cc1ccc(O)c(c1)C(=O)c2ccccc2</chem>	
LogP (predicted)	3.9	[3]

Solubility Profile

While specific quantitative solubility data for **2-Hydroxy-5-methylbenzophenone** is not readily available in the literature, a qualitative assessment can be made based on its chemical structure and data from analogous compounds. As a substituted benzophenone with a hydroxyl group, it is expected to be poorly soluble in water and soluble in various organic solvents. For a similar compound, 2'-Hydroxy-5'-methylacetophenone, it is reported to be practically insoluble in water and soluble in ethanol[5].

A general qualitative solubility profile is presented below.

Solvent	Expected Solubility
Water	Insoluble
Ethanol	Soluble
Methanol	Soluble
Acetone	Soluble
Dichloromethane	Soluble
Diethyl Ether	Soluble
Toluene	Soluble
Hexane	Sparingly Soluble

Experimental Protocols

Detailed methodologies for determining the key physical properties of **2-Hydroxy-5-methylbenzophenone** are outlined below. These protocols are based on standard laboratory practices.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which the solid-to-liquid phase transition occurs.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer (calibrated)

Procedure:

- **Sample Preparation:** A small amount of **2-Hydroxy-5-methylbenzophenone** is finely ground using a mortar and pestle. The open end of a capillary tube is pressed into the powder. The tube is then inverted and gently tapped on a hard surface to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.
- **Apparatus Setup:** The packed capillary tube is placed in the heating block of the melting point apparatus. The thermometer is inserted into its designated holder.
- **Measurement:**
 - A rapid preliminary heating is performed to get an approximate melting point. The heating rate is set relatively high.
 - The apparatus is allowed to cool.
 - A new sample is prepared and the apparatus is heated rapidly to about 15-20 °C below the approximate melting point.
 - The heating rate is then reduced to 1-2 °C per minute.
 - The temperature at which the first drop of liquid appears (T_1) and the temperature at which the entire sample becomes a clear liquid (T_2) are recorded. The melting point range is reported as $T_1 - T_2$.

Boiling Point Determination (Thiele Tube Method - for solids with a boiling point)

Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Apparatus:

- Thiele tube
- Mineral oil or other suitable heating fluid

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Bunsen burner or micro-burner
- Clamp and stand

Procedure:

- **Sample Preparation:** A small amount of **2-Hydroxy-5-methylbenzophenone** is placed in the small test tube. A capillary tube, with its sealed end up, is placed inside the test tube containing the sample.
- **Apparatus Setup:** The test tube assembly is attached to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb. This assembly is then clamped and immersed in the Thiele tube containing mineral oil, with the oil level above the sample.
- **Measurement:**
 - The side arm of the Thiele tube is gently heated.
 - As the temperature rises, air trapped in the capillary tube will bubble out.
 - Heating is continued until a steady stream of bubbles emerges from the open end of the capillary tube.
 - The heat source is then removed.
 - The temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube is recorded as the boiling point.

Solubility Determination (Qualitative)

Objective: To determine the solubility of the compound in various solvents.

Apparatus:

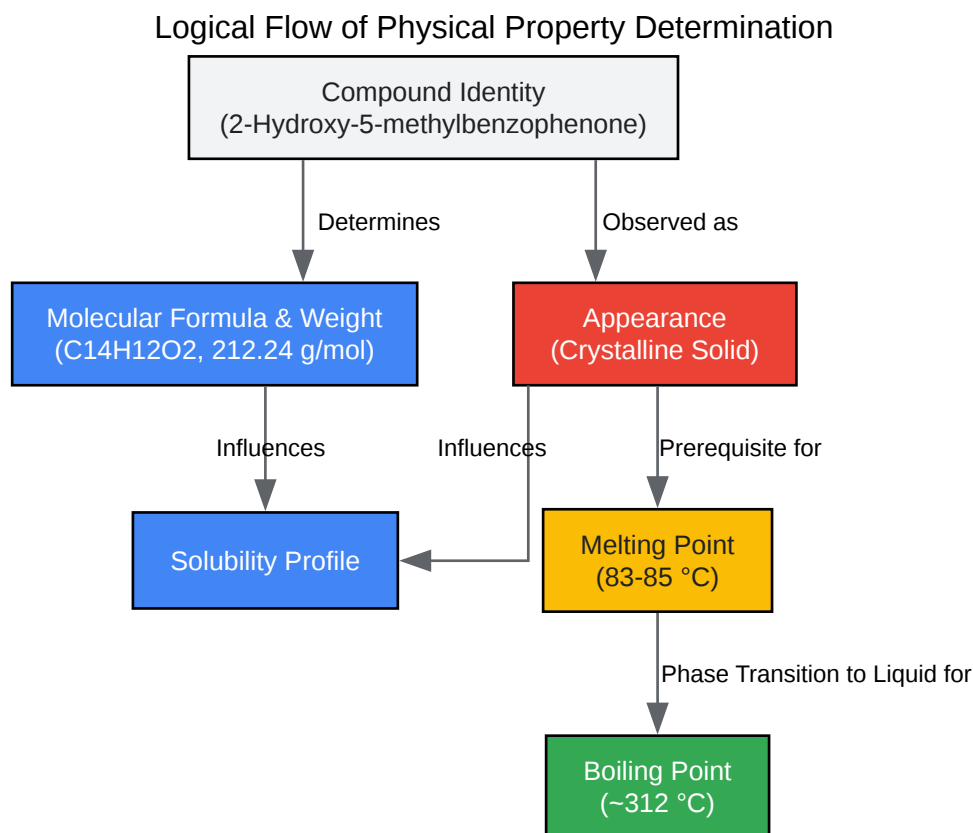
- Small test tubes
- Vortex mixer or stirring rods
- Spatula
- Graduated cylinders or pipettes

Procedure:

- Sample Preparation: A small, measured amount of **2-Hydroxy-5-methylbenzophenone** (e.g., 10 mg) is placed into a series of clean, dry test tubes.
- Solvent Addition: A measured volume of a specific solvent (e.g., 1 mL) is added to each test tube.
- Observation: Each tube is agitated (e.g., using a vortex mixer) for a set period (e.g., 1-2 minutes) at a controlled temperature (e.g., room temperature).
- Classification: The solubility is observed and classified as:
 - Soluble: The entire solid dissolves.
 - Sparingly Soluble: A significant portion of the solid dissolves, but some remains undissolved.
 - Insoluble: No apparent dissolution of the solid.

Logical Relationships of Physical Properties

The following diagram illustrates the hierarchical relationship and determination flow of the core physical properties of a chemical compound like **2-Hydroxy-5-methylbenzophenone**.



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Caption: Logical flow for determining the physical properties of **2-Hydroxy-5-methylbenzophenone**.

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